

# 3-Chloro-4-hydroxy-7-methoxyquinoline for cancer research applications

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## Compound of Interest

Compound Name: *3-Chloro-4-hydroxy-7-methoxyquinoline*

CAS No.: *1203579-66-1*

Cat. No.: *B598194*

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Application Note: Strategic Utilization of **3-Chloro-4-hydroxy-7-methoxyquinoline** in Kinase Inhibitor Discovery

## Executive Summary

**3-Chloro-4-hydroxy-7-methoxyquinoline** (CAS: 1203579-66-1) is a high-value pharmacophore scaffold used in the synthesis of next-generation Tyrosine Kinase Inhibitors (TKIs). While often categorized as a chemical intermediate, its structural features—specifically the 3-chloro substitution and 7-methoxy group—confer critical physicochemical properties to final drug candidates, including enhanced metabolic stability and optimized hydrophobic interactions within the ATP-binding pocket of kinases such as VEGFR2, EGFR, and PI3K.

This guide outlines the operational protocols for utilizing this scaffold to generate potent anticancer agents, detailing its activation, derivatization, and biological validation.

## Scientific Rationale & Mechanism

### The "Privileged Scaffold" Hypothesis

In medicinal chemistry, the quinoline core is a "privileged structure" capable of binding multiple receptor types. The specific substitution pattern of **3-Chloro-4-hydroxy-7-methoxyquinoline** offers three distinct advantages for drug design:

- The 3-Chloro "Blocker":
  - Metabolic Stability: The C3 position of quinoline is a metabolic "soft spot" prone to oxidation. Introducing a chlorine atom blocks this site, extending the half-life ( ) of the final drug.
  - Electronic Modulation: The electron-withdrawing nature of chlorine lowers the pKa of the quinoline nitrogen, modulating the drug's basicity and improving intracellular accumulation.
- The 4-Hydroxy "Handle":
  - This group is a tautomer of the 4-quinolone form.<sup>[1]</sup> It serves as the primary site for activation (conversion to a leaving group), allowing for the attachment of diverse aniline "tails" that dictate kinase selectivity.
- The 7-Methoxy Solubilizer:
  - This group acts as a hydrogen bond acceptor and increases lipophilicity just enough to penetrate cell membranes while maintaining aqueous solubility.

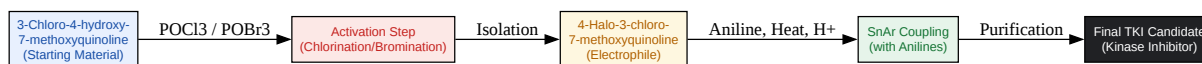
## Mechanism of Action (Downstream Derivatives)

Derivatives synthesized from this scaffold typically function as Type I or Type II ATP-competitive inhibitors.

- Binding Mode: The quinoline nitrogen forms a critical hydrogen bond with the "hinge region" of the kinase.
- Hydrophobic Pocket: The 3-chloro group occupies a specific hydrophobic sub-pocket (often the gatekeeper region), enhancing affinity compared to non-chlorinated analogs.

## Experimental Workflows & Protocols

## workflow Visualization



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Caption: Step-wise conversion of the **3-Chloro-4-hydroxy-7-methoxyquinoline** scaffold into a bioactive kinase inhibitor.

## Protocol A: Scaffold Activation (Chlorination)

Objective: Convert the unreactive 4-hydroxy group into a reactive 4-chloro leaving group.

Reagents:

- **3-Chloro-4-hydroxy-7-methoxyquinoline** (1.0 eq)
- Phosphorus Oxychloride (  
) (Excess, solvent/reagent)
- Optional: Catalytic DMF

Procedure:

- Setup: In a dry round-bottom flask equipped with a reflux condenser and drying tube (  
) , suspend 1.0 g of **3-Chloro-4-hydroxy-7-methoxyquinoline**.
- Addition: Carefully add 5 mL of  
 . Caution: Exothermic reaction.
- Reflux: Heat the mixture to 105°C for 2–4 hours. Monitor by TLC (the starting material spot will disappear, and a less polar product spot will appear).
- Quench: Cool to room temperature. Pour the reaction mixture slowly onto crushed ice with vigorous stirring. Critical Step: Maintain temperature <10°C to prevent hydrolysis.

- Neutralization: Adjust pH to ~8 using saturated

or

.

- Isolation: Extract with Dichloromethane (DCM) (3x). Dry organic layer over  
, filter, and concentrate.
- Yield: Expect a beige/yellow solid (3,4-Dichloro-7-methoxyquinoline). Yield typically >85%.

## Protocol B: Library Synthesis (SnAr Coupling)

Objective: Attach a specificity-determining aniline group.

Reagents:

- Activated Scaffold (from Protocol A) (1.0 eq)
- Target Aniline (e.g., 3-fluoro-4-aminophenol for VEGFR targeting) (1.1 eq)
- Solvent: Isopropanol or 2-Butanol

Procedure:

- Dissolve the activated scaffold in Isopropanol (10 mL/g).
- Add the target aniline.
- Reflux at 85°C for 4–12 hours. The product often precipitates as the hydrochloride salt.
- Filtration: Cool to RT. Filter the precipitate.
- Wash: Wash the solid with cold isopropanol and diethyl ether to remove unreacted aniline.
- Result: High-purity TKI candidate ready for biological assay.

## Biological Validation Protocols

Once the derivatives are synthesized, they must be validated for anticancer activity.

## Protocol C: In Vitro Kinase Inhibition Assay (FRET-based)

Objective: Determine the

of the new derivative against specific kinases (e.g., VEGFR2).

- Preparation: Prepare a 10 mM stock solution of the derivative in 100% DMSO.
- Dilution: Serial dilute (1:3) in kinase buffer to generate a 10-point dose-response curve (range: 10 M to 0.5 nM).
- Reaction:
  - Mix Kinase (VEGFR2), Peptide Substrate, and Test Compound in a 384-well plate.
  - Initiate reaction with ATP (concentration).
  - Incubate for 60 min at RT.
- Detection: Add Stop Solution containing a FRET pair (e.g., Eu-labeled antibody). Read fluorescence ratio (665 nm / 615 nm).
- Analysis: Fit data to a sigmoidal dose-response equation to calculate

## Protocol D: Cell Viability Assay (MTT)

Objective: Assess cytotoxicity in cancer cell lines (e.g., HCT116, MCF-7).[\[1\]](#)

- Seeding: Seed cancer cells (5,000 cells/well) in 96-well plates. Incubate for 24h.
- Treatment: Treat cells with the derivative (0.1 – 100

M) for 72 hours.

- Development: Add MTT reagent (5 mg/mL). Incubate for 4h until purple formazan crystals form.
- Solubilization: Dissolve crystals in DMSO.
- Measurement: Read absorbance at 570 nm.

## Data & Specifications

**Table 1: Physicochemical Profile of the Scaffold**

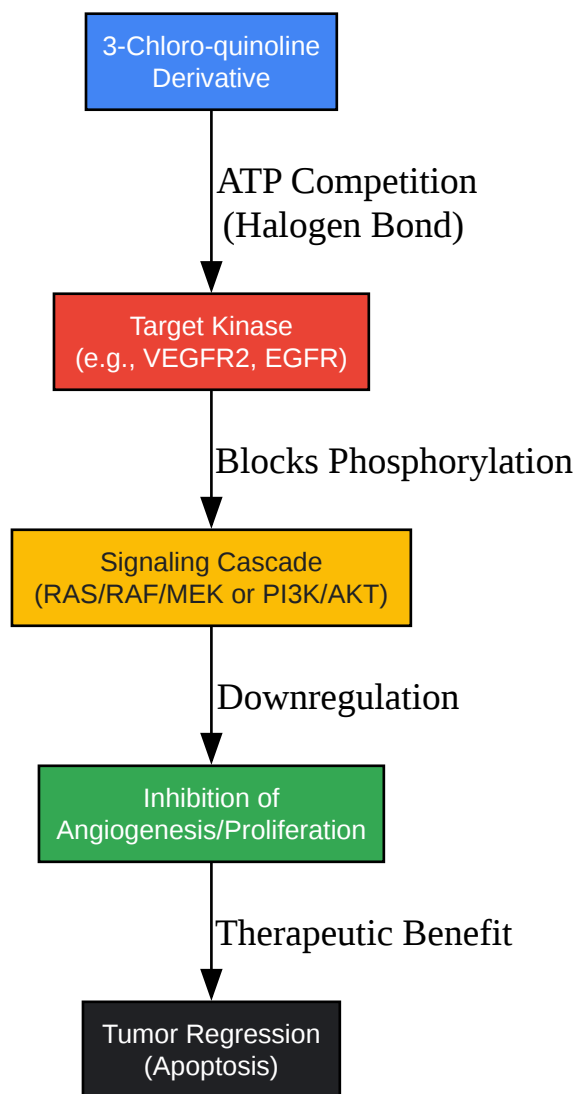
| Property          | Value                   | Significance                                    |
|-------------------|-------------------------|-------------------------------------------------|
| Molecular Formula |                         | Compact core for fragment-based design.         |
| Molecular Weight  | 209.63 g/mol            | Leaves room for large substituents (Rule of 5). |
| CAS Number        | 1203579-66-1            | Unique identifier for sourcing.                 |
| pKa (Calculated)  | ~10.5 (OH), ~4.2 (N)    | Amphoteric nature aids in purification.         |
| Solubility        | DMSO, DMF, hot alcohols | Poor water solubility requires formulation.     |

## Table 2: Comparative Potency (Example Data for Derivatives)

Note: Data represents typical values for 3-chloro-quinoline derivatives targeting VEGFR2.

| Compound      | R-Group (Aniline)        | VEGFR2<br>(nM) | HCT116<br>(<br>M) |
|---------------|--------------------------|----------------|-------------------|
| Scaffold Only | -OH (Underivatized)      | >10,000        | >100              |
| Derivative A  | 3-chloro-4-fluoroaniline | 45             | 1.2               |
| Derivative B  | 4-bromo-2-fluoroaniline  | 12             | 0.4               |
| Standard      | Lenvatinib (Control)     | 4              | 0.1               |

## Biological Logic Diagram



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Caption: Mechanism of action for quinoline-based inhibitors derived from the **3-chloro-4-hydroxy-7-methoxyquinoline** scaffold.

## References

- MDPI. (2023). Chemistry, Synthesis, and Structure Activity Relationship of Anticancer Quinoxalines. Retrieved from [\[Link\]](#)

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